

6-Nitroquinazoline CAS number and nomenclature

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Compound of Interest

Compound Name: 6-Nitroquinazoline

Cat. No.: B1619102

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A Technical Guide to 6-Nitroquinazoline

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **6-nitroquinazoline**, a key heterocyclic compound utilized in medicinal chemistry and drug development. It covers its chemical identity, physicochemical properties, synthesis protocols, and significant applications, with a focus on its role as a crucial intermediate in the creation of targeted therapeutics.

Nomenclature and Chemical Identity

6-Nitroquinazoline is a derivative of quinazoline, which is a bicyclic aromatic compound composed of a benzene ring fused to a pyrimidine ring. The "6-nitro" designation indicates the presence of a nitro group ($-\text{NO}_2$) at the sixth position of the quinazoline core.

Identifier	Value	Source
CAS Number	7556-95-8	[1] [2] [3]
IUPAC Name	6-nitroquinazoline	[2]
Molecular Formula	C ₈ H ₅ N ₃ O ₂	[1] [2] [3]
Molecular Weight	175.14 g/mol	[1] [2]
Canonical SMILES	C1=CC2=NC=NC=C2C=C1-- INVALID-LINK--[O-]	[1] [2]
InChIKey	RPTKRGHYKSBDJL- UHFFFAOYSA-N	[2]
Synonyms	Quinazoline, 6-nitro-	[1] [2]

Physicochemical Properties

The physicochemical properties of **6-nitroquinazoline** are essential for its handling, reaction optimization, and formulation. The following table summarizes key quantitative data.

Property	Value	Source
Melting Point	174.5-175 °C	[1] [3]
Boiling Point (Predicted)	346.2 ± 15.0 °C	[1] [3]
Density (Predicted)	1.437 ± 0.06 g/cm ³	[1] [3]
pKa (Predicted)	4.04 ± 0.26	[1] [3]
LogP (XLogP3)	0.8	[1] [2]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	0	[1]
Polar Surface Area (PSA)	71.60 Å ²	[1] [2]

Synthesis and Experimental Protocols

The primary method for synthesizing **6-nitroquinazoline** is through the electrophilic nitration of the parent quinazoline molecule. The quinazoline ring system's reactivity order favors substitution at positions 8 and 6.^[4]

Experimental Protocol: Nitration of Quinazoline

This protocol describes a common method for the synthesis of **6-nitroquinazoline**.^[4]

Materials:

- Quinazoline
- Fuming Nitric Acid (HNO₃)
- Concentrated Sulfuric Acid (H₂SO₄)
- Ice
- Water
- Standard laboratory glassware

Procedure:

- In a flask kept in an ice bath, slowly add a solution of quinazoline in concentrated sulfuric acid to fuming nitric acid.
- Maintain the temperature of the reaction mixture while stirring, following established laboratory safety procedures for nitration reactions.
- After the reaction is complete, carefully pour the mixture onto crushed ice.
- The precipitate, **6-nitroquinazoline**, is collected by filtration.
- Wash the collected solid thoroughly with water to remove residual acid.

- The crude product can be purified by recrystallization from an appropriate solvent (e.g., ethanol).
- Characterize the final product using analytical techniques such as NMR spectroscopy, mass spectrometry, and melting point determination to confirm its identity and purity.

A related and widely used intermediate is 6-nitroquinazolin-4(3H)-one. Its synthesis is often a precursor step in more complex molecular constructions.

Experimental Protocol: Synthesis of 6-Nitroquinazolin-4(3H)-one

This protocol is adapted from procedures for synthesizing the 4-oxo derivative from 2-amino-5-nitrobenzoic acid.^{[5][6]}

Materials:

- 2-Amino-5-nitrobenzoic acid
- Formamide
- Ice water

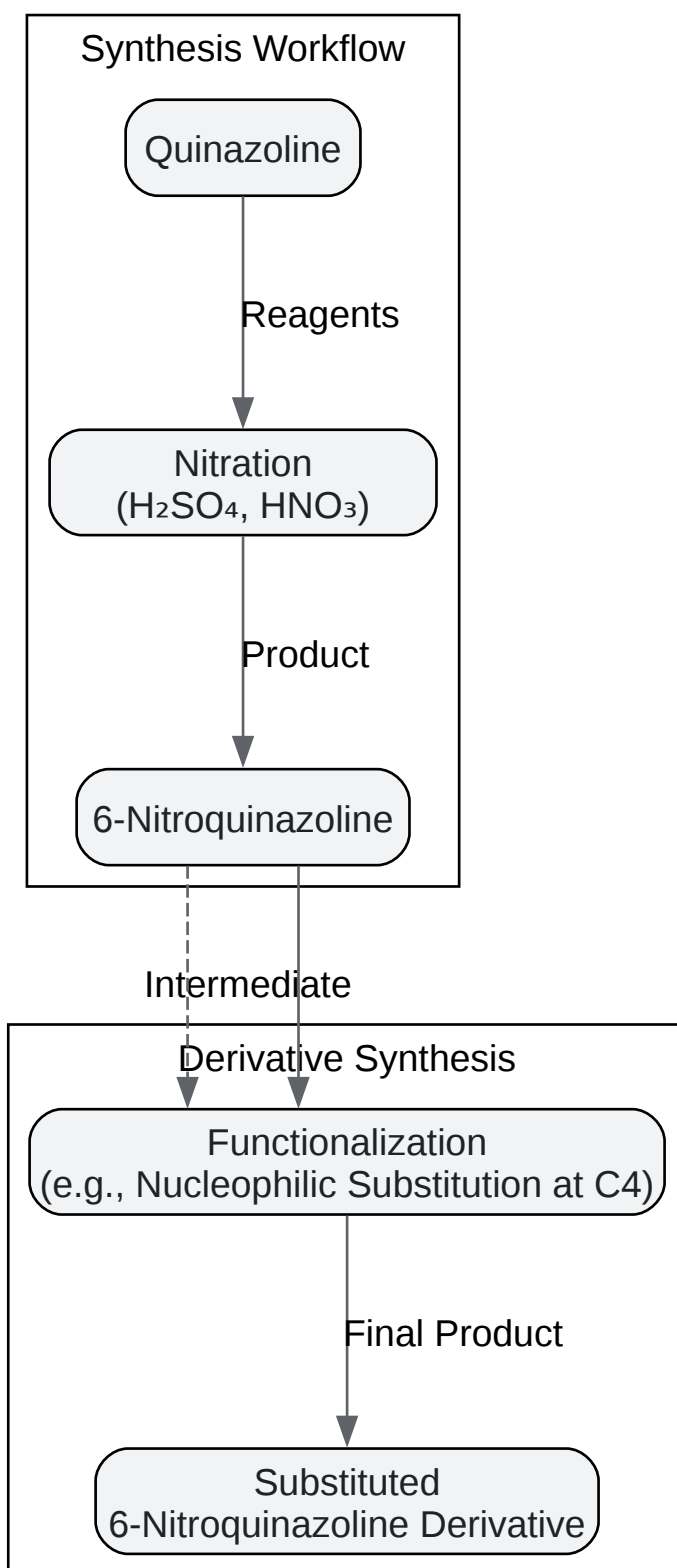
Procedure:

- Add 2-amino-5-nitrobenzoic acid to formamide and stir until fully dissolved.
- Heat the reaction mixture to approximately 170°C and maintain this temperature for several hours (e.g., 4 hours).^[5]
- Cool the mixture to about 100°C and then slowly add ice water while continuing to stir.^[5]
- Continue stirring for approximately 1 hour as the product precipitates.^[5]
- Collect the solid product by filtration under reduced pressure.^[5]
- Wash the solid extensively with water to remove impurities.^[5]

- Dry the final product, 6-nitroquinazolin-4(3H)-one (also named 4-hydroxy-**6-nitroquinazoline**), under vacuum. A yield of around 90% can be expected.[\[5\]](#)

Visualization of Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **6-nitroquinazoline** and its conversion into a functionalized derivative.



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General synthesis and functionalization workflow.

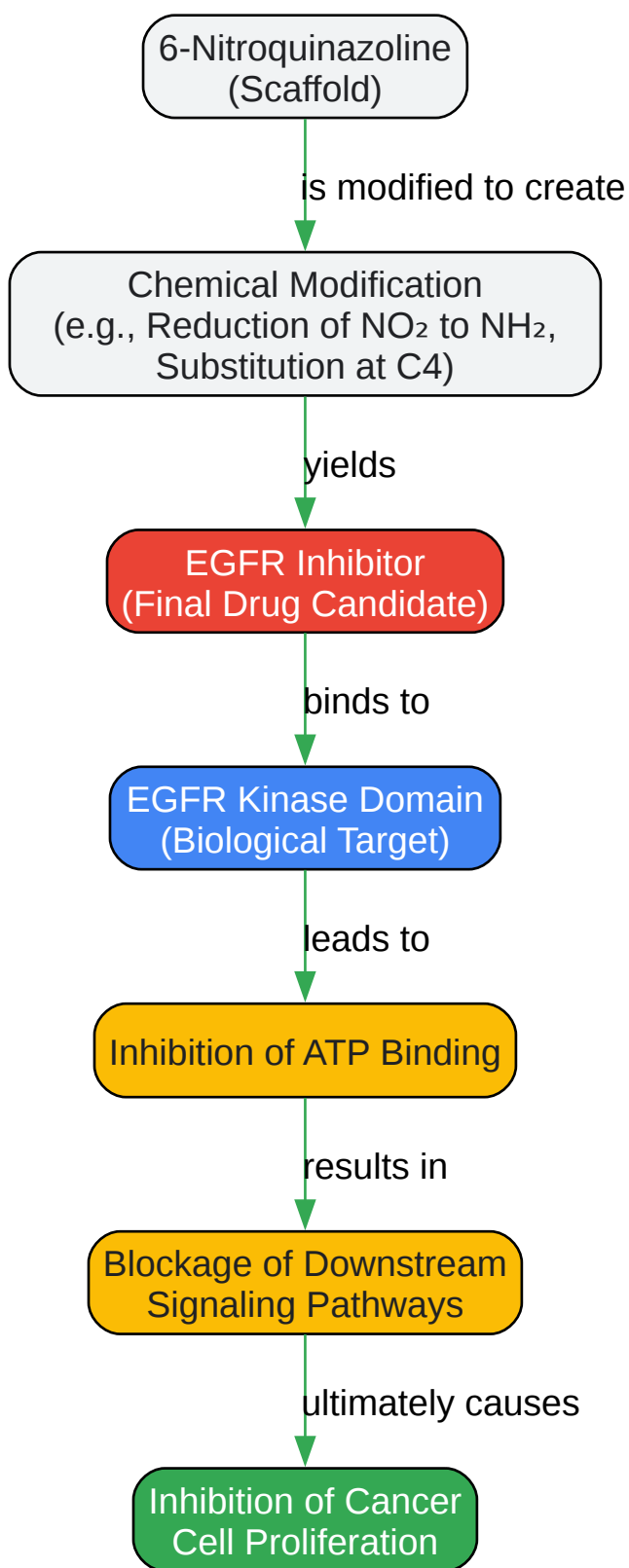
Applications in Research and Drug Development

6-Nitroquinazoline is a valuable building block in medicinal chemistry, primarily serving as an intermediate for synthesizing more complex, biologically active molecules.^[7] Its derivatives have shown a wide range of therapeutic potential.^{[7][8]}

- **Anticancer Agents (EGFR Inhibitors):** The **6-nitroquinazoline** scaffold is a core component in the design of Epidermal Growth Factor Receptor (EGFR) inhibitors.^{[9][10]} The nitro group can be reduced to an amine, which then serves as an attachment point for various side chains designed to bind to the ATP-binding pocket of the EGFR kinase domain, inhibiting its activity and blocking cancer cell proliferation.^{[9][11][12]}
- **Antimalarial Agents:** Early research identified **6-nitroquinazoline** as a precursor for developing antimalarial compounds.^{[3][13]} The quinazoline nucleus is a known pharmacophore in antimalarial drug design.
- **Antichagasic Agents:** Recent studies have explored derivatives of **6-nitroquinazoline**, specifically **6-nitroquinazoline-2,4-diamine**, as potential agents against *Trypanosoma cruzi*, the parasite that causes Chagas disease.^{[14][15]}
- **Enzyme Substrate:** **6-Nitroquinazoline** is recognized as a substrate for human liver aldehyde oxidase, making it useful in metabolic studies and for probing enzyme activity.^[3]

Logical Pathway: EGFR Inhibition

The diagram below illustrates the logical relationship of using **6-nitroquinazoline** as a starting point to develop a targeted EGFR inhibitor for anticancer therapy.



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Conceptual pathway from scaffold to biological effect.

Conclusion

6-Nitroquinazoline is a foundational molecule in the field of medicinal chemistry. Its straightforward synthesis and versatile chemical nature, particularly the reactivity of the nitro group and the quinazoline core, make it an indispensable intermediate. Its primary importance lies in its role as a scaffold for the development of targeted therapies, most notably EGFR inhibitors for cancer treatment, as well as for investigational drugs targeting infectious diseases. The data and protocols summarized herein provide a technical basis for researchers and drug development professionals working with this important compound.

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